

# "3,5-Difluoro-4-methylphenylboronic acid safety data sheet"

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## Compound of Interest

Compound Name: 3,5-Difluoro-4-methylphenylboronic acid

Cat. No.: B1431372

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An In-depth Technical Guide to the Safe Handling of **3,5-Difluoro-4-methylphenylboronic Acid**

## Authored by a Senior Application Scientist

This document provides a comprehensive safety and handling guide for **3,5-Difluoro-4-methylphenylboronic acid**, tailored for researchers, scientists, and professionals in the field of drug development. Moving beyond a standard safety data sheet (SDS), this guide synthesizes available data with field-proven insights to explain the causality behind experimental choices, ensuring a self-validating system of protocols for safe and effective use.

## Core Chemical Identity and Hazard Synopsis

**3,5-Difluoro-4-methylphenylboronic acid** is a key building block in organic synthesis, particularly valued in Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds.<sup>[1]</sup> Its unique electronic and structural properties, conferred by the difluoro and methyl groups, make it a valuable reagent in the synthesis of complex molecules for pharmaceuticals and electronic materials.<sup>[1][2]</sup> However, its utility is matched by a need for rigorous handling protocols rooted in its chemical nature.

While a specific, comprehensive safety data sheet for CAS number 1621332-09-9 is not widely published, a robust safety profile can be constructed by examining structurally analogous compounds and the general reactivity of the arylboronic acid class. The primary hazards

associated with similar fluorinated phenylboronic acids are skin irritation, serious eye irritation, and potential respiratory tract irritation.[3][4][5] Furthermore, the entire class of arylboronic acids warrants careful toxicological consideration due to findings of weak mutagenicity in certain assays.[6]

Identifier	Value
IUPAC Name	(3,5-difluoro-4-methylphenyl)boronic acid[7]
CAS Number	1621332-09-9[7][8]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BF <sub>2</sub> O <sub>2</sub> [7]
Molecular Weight	171.94 g/mol [7]
SMILES	CC1=C(F)C=C(B(O)O)C=C1F[7]

## The Chemistry of Risk: Understanding Arylboronic Acid Behavior

A core principle of laboratory safety is understanding the inherent chemical properties of a substance. For arylboronic acids, two key behaviors dictate handling and storage protocols: the propensity to form cyclic anhydrides (boroxines) and the potential for protodeboronation.

**Boroxine Formation:** Arylboronic acids can readily dehydrate to form stable, six-membered cyclic anhydrides known as boroxines.[9] This process is often a reversible equilibrium. Consequently, commercial arylboronic acids frequently exist as a mixture of the free acid and its boroxine, with varying amounts of water.[9] This has practical implications:

- **Physical State:** The material may not be a uniform, free-flowing powder, affecting weighing and transfer operations.
- **Stoichiometry:** The presence of the anhydride form means the effective molecular weight of the reagent can differ from the monomeric acid, a critical consideration for precise reaction stoichiometry.
- **Hygroscopicity:** The equilibrium with water makes these compounds hygroscopic, necessitating storage in dry, inert conditions to maintain integrity.[10][11]

Protodeboronation: This is a decomposition pathway where the C-B bond is cleaved, replacing the boronic acid group with a hydrogen atom. This reaction can be accelerated by factors such as heat, the presence of water, and acidic or basic conditions.[6] For researchers, this means that improper reaction conditions or prolonged storage can lead to the degradation of the starting material, impacting reaction yield and purity.

## Hazard Identification and GHS Classification (Extrapolated)

Based on the data available for closely related compounds like 3-Fluoro-4-methylphenylboronic acid and 3,4-Difluorophenylboronic acid, the following GHS classification is anticipated for **3,5-Difluoro-4-methylphenylboronic acid**. [3][4][5] This represents a scientifically grounded yet precautionary approach in the absence of specific test data.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][4]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][5]

Signal Word: Warning[3][4]

Precautionary Statements (Selected):

- P261: Avoid breathing dust.[12][13]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4][14]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3][4]

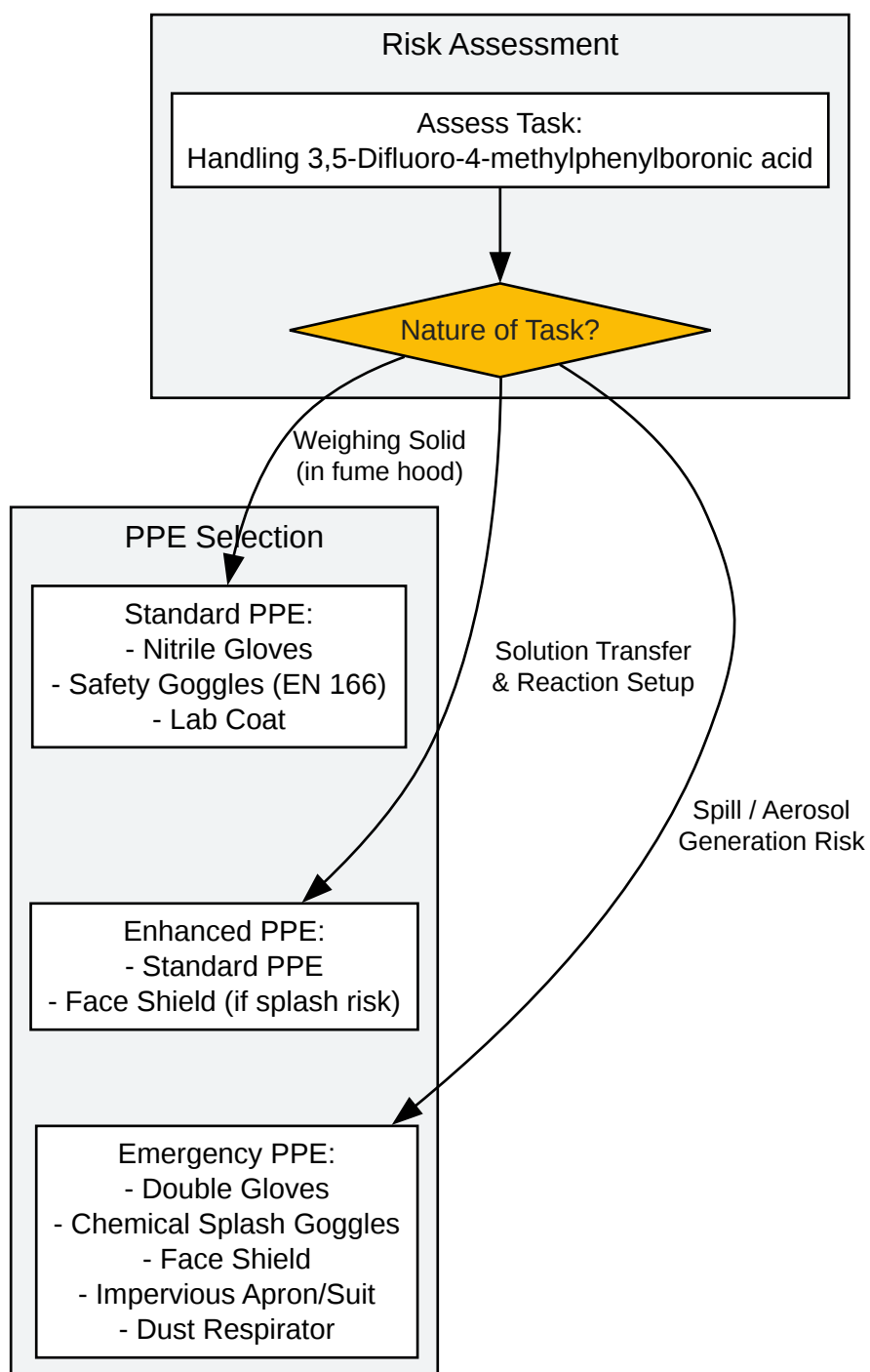
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[14]

## Risk Mitigation and Safe Handling Protocols

A proactive approach to safety involves layering engineering controls, personal protective equipment, and stringent procedural discipline.

### Engineering Controls and Personal Protective Equipment (PPE)

The primary engineering control for handling this compound is a certified chemical fume hood to prevent inhalation of dust particles.[5] Eyewash stations and safety showers must be readily accessible.[3][13]



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Caption: PPE selection workflow based on the assessed risk of the handling task.

## Detailed Protocol: Weighing and Transferring Solid Reagent

This protocol is designed to minimize dust generation and prevent cross-contamination.

- **Preparation:** Don all required PPE as determined by the workflow diagram (lab coat, safety goggles, nitrile gloves). Confirm the chemical fume hood is functioning correctly.
- **Staging:** Place a clean, anti-static weigh boat, a spatula, the reagent container, and a labeled receiving flask inside the fume hood.
- **Tare:** Place the empty weigh boat on the analytical balance and tare the weight.
- **Dispensing:** Carefully open the reagent container. Using a clean spatula, slowly transfer the approximate amount of solid to the weigh boat. Avoid any rapid movements that could generate dust. Close the main reagent container immediately.
- **Weighing:** Record the precise weight of the solid.
- **Transfer:** Carefully pick up the weigh boat and gently pour the solid into the receiving flask. If necessary, use a solvent from the planned reaction (e.g., THF, Dioxane) to rinse the weigh boat and ensure a complete, quantitative transfer.
- **Cleanup:** Dispose of the weigh boat and any contaminated materials (e.g., disposable gloves) in the appropriate solid chemical waste container. Wipe down the spatula and the balance surface with a damp cloth.

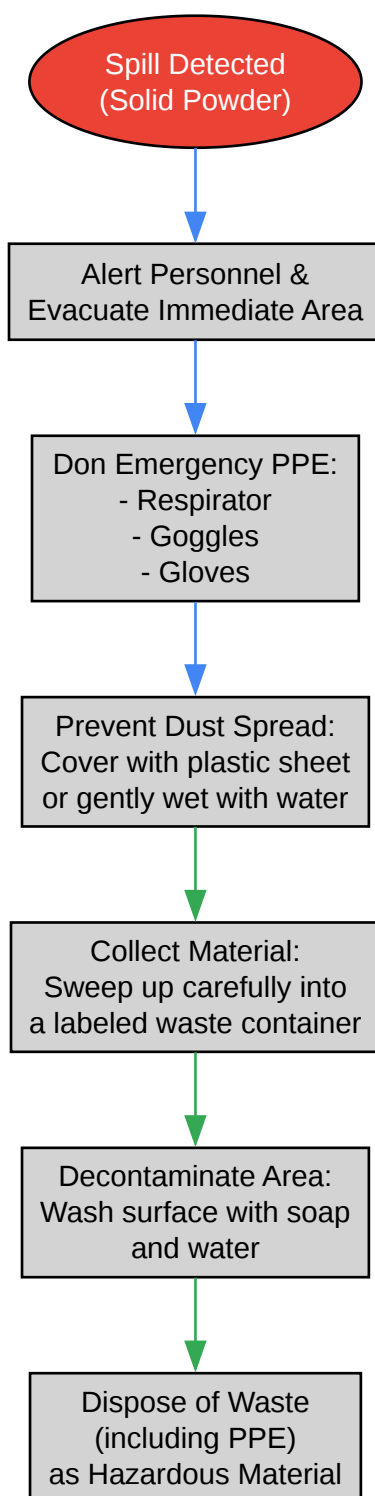
## Emergency Response Procedures

Rapid and correct response to an exposure or spill is critical.

- **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, seek medical attention.[\[3\]](#)[\[4\]](#)
- **Eye Contact:** Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[3\]](#)[\[14\]](#)

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If the person feels unwell or breathing is difficult, seek medical attention.[3][5]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[3]
- Fire Fighting: This material is not flammable, but thermal decomposition can produce hazardous gases including carbon oxides, hydrogen fluoride, and boron oxides.[3] Use extinguishing media appropriate for the surrounding fire, such as carbon dioxide or dry chemical powder. Firefighters should wear self-contained breathing apparatus (SCBA).[3]

## Accidental Release Workflow



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Caption: Step-by-step workflow for responding to an accidental solid spill.

## Storage and Stability

Proper storage is essential to maintain the chemical's purity and prevent degradation.

- Conditions to Avoid: Avoid exposure to moisture, excess heat, and dust formation.[3][10]
- Incompatible Materials: Keep away from strong oxidizing agents and strong acids.[3][10][14]
- Recommended Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[10][14] For long-term stability and to minimize degradation, refrigeration under an inert atmosphere (e.g., Argon or Nitrogen) is the best practice.

## Toxicological Profile and Genotoxicity Considerations

For professionals in drug development, understanding the toxicological profile of a reagent is paramount, as residual amounts could carry over into an Active Pharmaceutical Ingredient (API).

While specific toxicological data for **3,5-Difluoro-4-methylphenylboronic acid** is scarce, the broader class of arylboronic acids has been identified as potentially weakly mutagenic in microbial assays (Ames test).[6] This finding suggests that arylboronic acids may be considered potential genotoxic impurities (PGIs).[6]

Implications for Drug Development:

- Impurity Control: Regulatory agencies may require strict control over residual levels of the arylboronic acid in the final API.
- Process Optimization: The best strategy for control is often to ensure the complete decomposition or removal of the unreacted boronic acid during the reaction workup and purification stages.[6] Methods for scavenging or removing residual boronic acids include basic washes, complexation with diethanolamine, or selective crystallization.[6]

This underscores the importance of developing robust analytical methods to detect and quantify trace levels of this reagent in the final product stream.

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